

ACY-957: A Deep Dive Beyond HDAC1/2 Inhibition

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Compound of Interest

Compound Name: ACY-957

Cat. No.: B15586243

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Introduction

ACY-957 is a potent and selective inhibitor of histone deacetylase 1 (HDAC1) and HDAC2. Its high selectivity has positioned it as a valuable tool for investigating the specific roles of these two isoforms in various biological processes, particularly in the context of hematological disorders like sickle cell disease and beta-thalassemia. While the on-target effects of **ACY-957** on HDAC1 and HDAC2 are well-documented, a comprehensive understanding of its broader molecular interactions is crucial for a complete assessment of its therapeutic potential and potential off-target liabilities. This technical guide synthesizes the current publicly available data on the molecular targets of **ACY-957**, with a specific focus on exploring any identified interactions beyond its primary targets.

Confirmed Molecular Targets: High Selectivity for HDAC1 and HDAC2

Extensive in vitro biochemical assays have consistently demonstrated that **ACY-957** is a highly selective inhibitor of HDAC1 and HDAC2. The inhibitory activity of **ACY-957** against a panel of

HDAC isoforms is summarized in the table below.

Target	IC50 (nM)	Reference
HDAC1	7	
HDAC2	18	
HDAC3	1300	
HDAC4	>20,000	[1]
HDAC5	>20,000	[1]
HDAC6	>20,000	[1]
HDAC7	>20,000	[1]
HDAC8	>20,000	[1]
HDAC9	>20,000	[1]

The data clearly indicates a significant therapeutic window between the potent inhibition of HDAC1/2 and any potential activity against other HDAC isoforms.

Exploration of Molecular Targets Beyond HDAC1/2

Despite a thorough review of the published scientific literature, including broad pharmacological profiling and chemoproteomic studies, there is currently no definitive, publicly available evidence to suggest that **ACY-957** directly and potently inhibits other molecular targets, such as kinases or other enzyme families, at clinically relevant concentrations.

A notable study on the off-targets of a broad range of HDAC inhibitors, particularly those with a hydroxamate scaffold, identified Metallo- β -lactamase domain-containing protein 2 (MBLAC2) as a common off-target.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) However, **ACY-957** is an aminobenzamide, a distinct chemical class from the hydroxamates profiled in that study, and it was not explicitly tested for MBLAC2 inhibition. Therefore, it remains unknown whether **ACY-957** interacts with MBLAC2.

The lack of identified off-targets for **ACY-957** in the public domain underscores its high selectivity for HDAC1 and HDAC2. This selectivity is a key attribute being leveraged in its

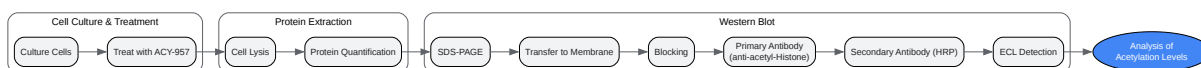
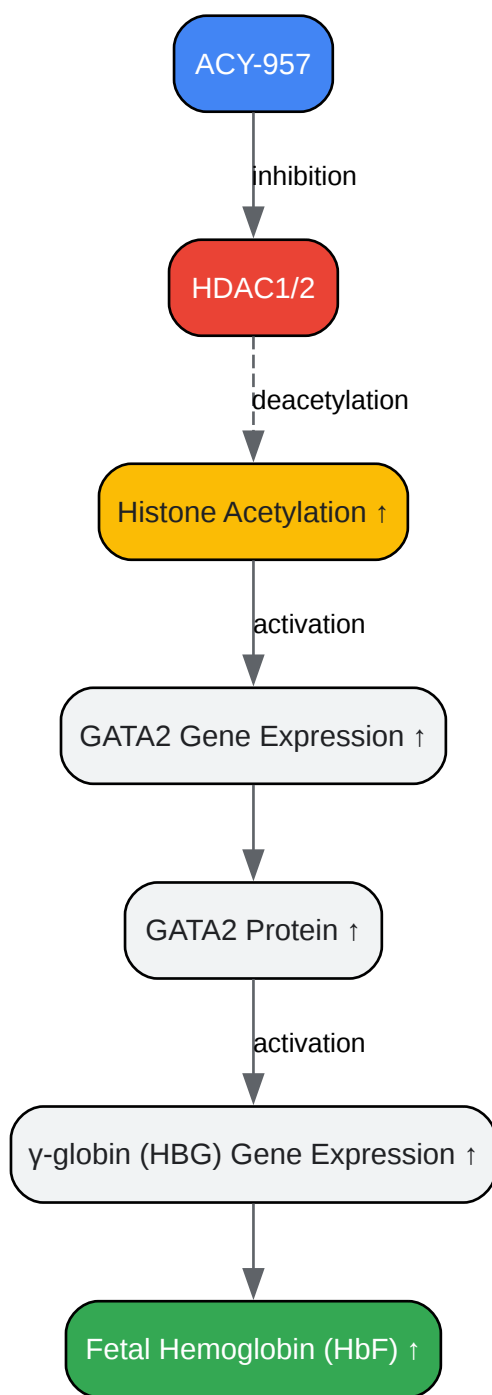
development as a therapeutic agent.

Downstream Effects of HDAC1/2 Inhibition by ACY-957

The primary mechanism of action of **ACY-957** is the inhibition of HDAC1 and HDAC2, leading to the hyperacetylation of histone and non-histone proteins. This epigenetic modification results in a cascade of downstream effects on gene expression. One of the most well-characterized signaling pathways affected by **ACY-957** is the induction of fetal hemoglobin (HbF) through the activation of GATA2.

GATA2-Mediated Induction of Fetal Hemoglobin

ACY-957-mediated inhibition of HDAC1/2 leads to increased histone acetylation at the promoter and enhancer regions of the GATA2 gene.^{[1][6][7]} This, in turn, upregulates the expression of the transcription factor GATA2.^{[1][6][7]} GATA2 then binds to regulatory elements of the γ -globin gene (HBG), a component of HbF, leading to its increased transcription.^[8] This pathway is a key therapeutic target for sickle cell disease and β -thalassemia.



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